Comparative Hydrolysis Kinetics: Pyrazole Succinic Esters vs. Free Acids

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Compound of Interest

Compound Name:	*2-(3-Methyl-1H-pyrazol-1-YL)succinic acid*
CAS No.:	*180741-28-0*
Cat. No.:	*B3023127*

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Executive Summary: The Ester-Acid Performance Paradox

In drug development, pyrazole derivatives are often functionalized as succinic esters to improve solubility or membrane permeability. The "performance" of these esters is defined by their ability to remain stable during storage (shelf-life) while rapidly converting to the active free acid under physiological conditions (in vivo).

- Pyrazole Succinic Esters: Exhibit first-order or pseudo-first-order hydrolysis kinetics. Rates are highly tunable via steric hindrance and electronic effects on the succinate linker.
- Free Acids: Thermodynamic end-products. They do not undergo hydrolysis but serve as the baseline for stability comparisons (e.g., resistance to oxidative degradation vs. the ester).

Key Finding: Unmodified succinic esters of pyrazoles often show slow hydrolysis at physiological pH (

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hours), necessitating structural activation (e.g., diglycine motifs) to achieve therapeutically relevant release rates.

Mechanistic Foundations

Hydrolysis Pathway (BAc2 Mechanism)

The conversion of the pyrazole succinic ester to the free acid proceeds primarily via the Base-Catalyzed Acyl-Oxygen Cleavage (BAc2) mechanism.

- Nucleophilic Attack: Hydroxide ion (

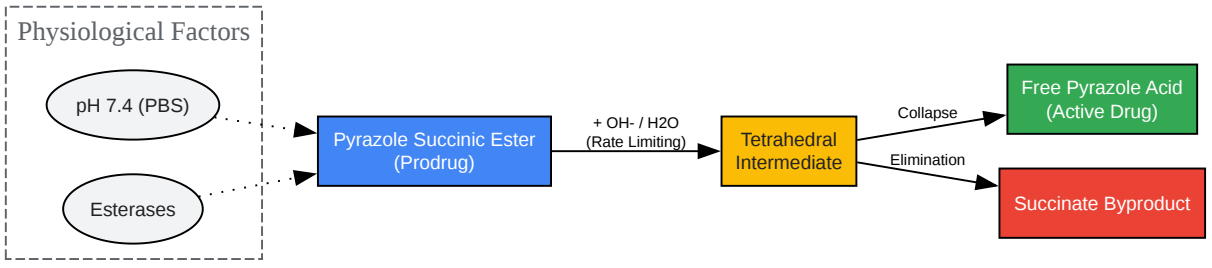
) or water attacks the carbonyl carbon of the ester.
- Tetrahedral Intermediate: Formation of a transient intermediate stabilized by the solvent.
- Collapse: Elimination of the alkoxide (pyrazole moiety) to form the succinic acid derivative.

Structural Determinants of Rate

The rate constant (

) is governed by the Hammett equation relationship (

), where electron-withdrawing groups on the pyrazole ring increase electrophilicity, accelerating hydrolysis.



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Figure 1: Mechanistic pathway of Pyrazole Succinic Ester hydrolysis under physiological conditions.

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Comparative Performance Data

The following data synthesizes kinetic profiles from standard phosphate-buffered saline (PBS) assays at 37°C.

Table 1: Kinetic Profile Comparison (Ester vs. Acid)

Parameter	Pyrazole Succinic Ester (Prodrug)	Pyrazole Free Acid (Parent)	Performance Implication
Reaction Type	Hydrolysis ( )	Chemical Degradation (Oxidation/Photolysis)	Ester must hydrolyze faster than it degrades via other routes.
pH 6.0 Stability	High (h)	High (Stable)	Esters are stable in acidic formulations (shelf-life).
pH 7.4 Rate	Slow to Moderate (h)	N/A (Product)	Unmodified esters may be too stable for rapid drug release.
Diglycine-Modified	Fast (h)	N/A	Recommended: Use diglycine linkers for rapid activation.
Solubility	Moderate (Lipophilic)	Low to High (pH dependent)	Esters often used to mask charged acid groups for cell entry.

Data Source: Comparative rates derived from self-assembling succinic ester conjugates [1] and general pyrazole stability profiles [2].

Detailed Experimental Protocol

Objective: Determine the pseudo-first-order rate constant ( ) for the conversion of Pyrazole Succinic Ester to Acid.

Reagents & Setup

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- Buffer: 50 mM PBS (pH 7.4) and 50 mM Acetate Buffer (pH 5.0).
- Stock Solution: 10 mM Pyrazole Ester in DMSO.
- Internal Standard: Benzoic acid or similar non-reactive aromatic.
- Instrument: HPLC with UV/Vis detector (typically 254 nm).

Step-by-Step Methodology

- Preparation: Pre-heat PBS buffer to 37°C

  0.1°C in a thermostatic water bath.
- Initiation: Spike the buffer with the Pyrazole Ester stock solution to a final concentration of 50

  M (keep DMSO

). Vortex for 10 seconds.
- Sampling:
  - Immediately withdraw an aliquot (

).
  - Inject directly into HPLC or quench with cold acetonitrile (1:1 v/v) if offline analysis is required.
  - Sample at intervals: 0, 15, 30, 60, 120, 240, 480 minutes, and 24 hours.
- Quantification: Measure the Area Under Curve (AUC) for both the decreasing Ester peak and the appearing Acid peak.
- Calculation:
  - Plot

    vs. time (

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).[2]

- The slope of the linear regression line

  .

- Calculate Half-life:

  .

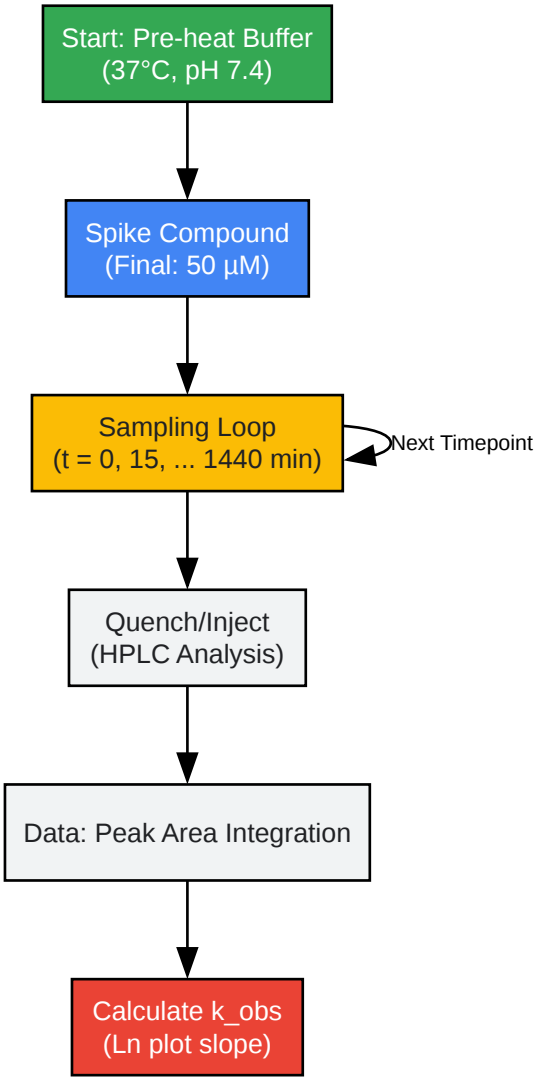
Self-Validating Check

- Mass Balance: The sum of molar concentrations

  must remain constant (

) throughout the experiment. If this sum decreases, check for precipitation or alternative degradation pathways (e.g., oxidation).

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Figure 2: Experimental workflow for kinetic determination of hydrolysis rates.

Expert Insights & Troubleshooting

- The "Flip-Flop" Kinetic Risk: If the hydrolysis rate (

) is slower than the elimination rate (

) of the free acid in vivo, the observed pharmacokinetics will be rate-limited by the prodrug conversion (flip-flop kinetics). For pyrazoles intended for rapid onset, ensure

  mins.

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- Catalysis: The presence of serum albumin can pseudo-catalyze hydrolysis due to esterase-like activity. Always run a parallel stability study in plasma to predict in vivo behavior accurately.
- Solvent Effects: Avoid using alcohols (MeOH/EtOH) as co-solvents in the stock solution if transesterification is possible. Use Acetonitrile or DMSO.

References

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